

Identity of "AL-470" is Ambiguous, Requiring Clarification for Safe Disposal Procedures

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Compound of Interest

Compound Name: AL-470

Cat. No.: B15562856

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Providing accurate and essential safety information for the disposal of "**AL-470**" is not possible without a more specific chemical identification. Initial research has revealed multiple, chemically distinct products marketed under similar names, each requiring unique disposal protocols based on their specific hazards.

The search for "**AL-470**" has yielded several different substances, including:

- AC 470: An aluminum trihydroxide used as a flame retardant.
- Aldol® 470 N-tosyl-L-alanine ester: An enzyme substrate or reagent.[\[1\]](#)
- 470 Polyaspartic Coating: A coating material that can cause skin and eye irritation.[\[2\]](#)
- BONDERITE C-AK 470 ALKALINE CLEANER: A corrosive alkaline cleaner containing sodium hydroxide.[\[3\]](#)
- DERA-KANE 470: An epoxy novolac-based vinyl ester resin with high resistance to solvents and chemicals.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The proper disposal procedures for these substances vary significantly. For example, a corrosive alkaline cleaner like BONDERITE C-AK 470 would require neutralization before disposal, while a polyaspartic coating may need to be cured to a solid state for disposal. An enzyme substrate would likely have different considerations based on its biological activity and potential interactions.

To ensure the safety of researchers, scientists, and drug development professionals, it is imperative to correctly identify the specific "**AL-470**" in question.

Once the user provides a more detailed chemical name, CAS number, or manufacturer of "**AL-470**," a comprehensive and accurate guide to its proper disposal can be developed, including:

- A summary of quantitative data in a structured table.
- Detailed experimental protocols for any necessary neutralization or deactivation steps.
- A Graphviz diagram illustrating the disposal workflow.

Without this clarification, any provided disposal information would be generic and could lead to unsafe practices, environmental contamination, and regulatory non-compliance. The primary source for safe handling and disposal is the Safety Data Sheet (SDS) for the specific chemical, which can only be obtained with a precise product identification.[7]

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